

Application Note: Comprehensive Characterization of 4-Methoxyphenyl 4'-(3-butenyloxy)benzoate

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Compound of Interest

Compound Name: 4-Methoxyphenyl 4'-(3-butenyloxy)benzoate

CAS No.: 76487-56-4

Cat. No.: B047595

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Abstract: This document provides a detailed guide to the analytical methodologies for the comprehensive characterization of **4-Methoxyphenyl 4'-(3-butenyloxy)benzoate**, a liquid crystal intermediate. The protocols outlined herein are designed for researchers, scientists, and professionals in drug development and materials science, ensuring structural elucidation, purity assessment, and thermal property determination. This guide emphasizes the causality behind experimental choices and provides self-validating protocols for robust and reproducible results.

Introduction

4-Methoxyphenyl 4'-(3-butenyloxy)benzoate is a calamitic (rod-like) thermotropic liquid crystal.^[1] The unique properties of liquid crystals are contingent on their molecular structure and purity. Therefore, rigorous analytical characterization is paramount in both the synthesis and application stages of this compound. This application note details a multi-technique approach for the thorough characterization of **4-Methoxyphenyl 4'-(3-butenyloxy)benzoate**, ensuring its identity, purity, and thermal behavior are accurately determined. The

methodologies covered include Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Differential Scanning Calorimetry (DSC).

Compound Information:

Identifier	Value
IUPAC Name	4-methoxyphenyl 4-(but-3-en-1-yloxy)benzoate[2]
CAS Number	76487-56-4[3]
Molecular Formula	C ₁₈ H ₁₈ O ₄ [3]
Molecular Weight	298.33 g/mol [3]
Appearance	White to off-white crystalline powder[4]
Melting Point	76.0 to 80.0 °C[4]

Structural Elucidation

The primary structure of **4-Methoxyphenyl 4'-(3-butenyloxy)benzoate** is confirmed using a combination of NMR, IR, and Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR spectroscopy is the most powerful technique for the definitive structural elucidation of organic molecules. ¹H NMR provides information on the number and environment of protons, while ¹³C NMR reveals the carbon framework. For **4-Methoxyphenyl 4'-(3-butenyloxy)benzoate**, NMR confirms the presence and connectivity of the aromatic rings, the methoxy group, the butenyloxy chain, and the ester linkage.

Protocol: ¹H and ¹³C NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of deuterated chloroform (CDCl₃). Ensure the sample is fully dissolved.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.[5]

- ^1H NMR Acquisition:
 - Acquire a standard proton spectrum.
 - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum.
 - Typical parameters: 1024-2048 scans, relaxation delay of 2-5 seconds.
- Data Processing: Process the raw data using appropriate software (e.g., MestreNova, TopSpin). Apply Fourier transform, phase correction, and baseline correction. Reference the spectra to the residual solvent peak (CDCl_3 : δ 7.26 ppm for ^1H , δ 77.16 ppm for ^{13}C).

Expected ^1H NMR Data (400 MHz, CDCl_3):

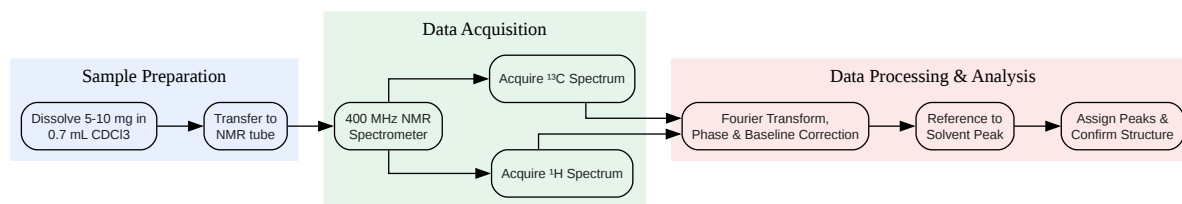
Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.10	d	2H	Aromatic protons ortho to C=O
~7.10	d	2H	Aromatic protons of the methoxyphenyl ring
~6.95	d	2H	Aromatic protons ortho to O-C=O
~6.90	d	2H	Aromatic protons of the methoxyphenyl ring
~5.90	m	1H	=CH- of butenyloxy group
~5.10	m	2H	=CH ₂ of butenyloxy group
~4.10	t	2H	-O-CH ₂ - of butenyloxy group
~3.80	s	3H	-OCH ₃
~2.55	q	2H	-CH ₂ -CH= of butenyloxy group

Expected ¹³C NMR Data (100 MHz, CDCl₃):

Chemical Shift (δ , ppm)	Assignment
~165.0	Ester C=O
~163.0	Aromatic C-O (butenyloxy side)
~157.0	Aromatic C-O (methoxy side)
~144.0	Aromatic C-O (ester)
~134.0	=CH- of butenyloxy group
~132.0	Aromatic CH (ortho to C=O)
~122.0	Aromatic CH (methoxyphenyl)
~121.0	Aromatic C-C=O
~118.0	=CH ₂ of butenyloxy group
~114.5	Aromatic CH (ortho to O-C=O)
~114.0	Aromatic CH (methoxyphenyl)
~67.0	-O-CH ₂ - of butenyloxy group
~55.5	-OCH ₃
~33.5	-CH ₂ -CH= of butenyloxy group

Trustworthiness: The combination of chemical shifts, coupling patterns, and integration values in ¹H NMR, along with the number of signals in ¹³C NMR, provides a unique fingerprint of the molecule, confirming its structure.[6]

Experimental Workflow for NMR Analysis:



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Caption: Workflow for NMR sample preparation, data acquisition, and analysis.

Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. The absorption of infrared radiation corresponds to specific vibrational modes of chemical bonds. For **4-Methoxyphenyl 4'-(3-butenyloxy)benzoate**, IR spectroscopy will confirm the presence of the ester carbonyl group, the ether linkages, the aromatic rings, and the terminal alkene.

Protocol: Attenuated Total Reflectance (ATR) FT-IR

- **Sample Preparation:** Place a small amount of the crystalline powder directly onto the ATR crystal.
- **Instrumentation:** Use a Fourier Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory.
- **Data Acquisition:**
 - Collect a background spectrum of the clean ATR crystal.
 - Collect the sample spectrum.
 - Typical parameters: 4 cm⁻¹ resolution, 16-32 scans, 4000-400 cm⁻¹ range.

- **Data Processing:** The software automatically performs a background subtraction.

Expected IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3070	C-H stretch	Aromatic & Alkene
~2950-2850	C-H stretch	Aliphatic (CH ₂ , CH ₃)
~1730	C=O stretch	Ester[7]
~1640	C=C stretch	Alkene
~1600, ~1500	C=C stretch	Aromatic Ring[8]
~1250	C-O stretch	Aryl Ether & Ester
~1160	C-O stretch	Ester
~915	=C-H bend	Alkene (out-of-plane)

Trustworthiness: The presence of the strong ester carbonyl peak around 1730 cm⁻¹ is a key diagnostic feature. The combination of this with aromatic and ether stretches provides strong evidence for the proposed structure. The NIST gas-phase IR spectrum can serve as a reference.[3]

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. High-resolution mass spectrometry (HRMS) can determine the molecular formula with high accuracy. When coupled with a separation technique like liquid chromatography (LC-MS), it becomes a powerful tool for both identification and purity assessment.[9][10]

Protocol: LC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (e.g., 100 µg/mL) in a suitable solvent such as acetonitrile or methanol.

- Instrumentation: Use a high-performance liquid chromatograph coupled to a mass spectrometer (e.g., ESI-TOF or ESI-Orbitrap).
- LC Method:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 1-5 μ L.
- MS Method:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Mass Range: m/z 50-500.
 - Data Acquisition: Full scan mode.

Expected Mass Spectrum Data:

m/z	Ion	Notes
299.1283	[M+H] ⁺	Protonated molecular ion. Calculated for C ₁₈ H ₁₉ O ₄ ⁺ : 299.1278
321.1102	[M+Na] ⁺	Sodium adduct. Calculated for C ₁₈ H ₁₈ O ₄ Na ⁺ : 321.1097

Trustworthiness: The accurate mass measurement of the molecular ion provides unambiguous confirmation of the elemental composition. The chromatographic separation prior to MS analysis ensures that the measured mass corresponds to the compound of interest and not an impurity.[\[11\]](#)

Purity and Thermal Properties

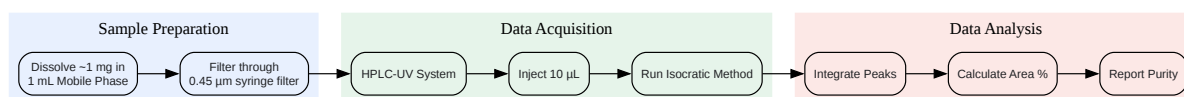
High-Performance Liquid Chromatography (HPLC)

Expertise & Experience: HPLC is the standard technique for assessing the purity of non-volatile organic compounds. By separating the sample into its individual components, the area percentage of the main peak relative to the total peak area can be used to determine purity.

Protocol: Purity Assessment by HPLC-UV

- **Sample Preparation:** Prepare a solution of the sample in the mobile phase at a concentration of approximately 1 mg/mL.
- **Instrumentation:** A standard HPLC system with a UV detector.
- **HPLC Method:**
 - **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - **Mobile Phase:** Isocratic mixture of acetonitrile and water (e.g., 70:30 v/v).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV at 254 nm.
 - **Injection Volume:** 10 μ L.
- **Data Analysis:** Integrate all peaks in the chromatogram. Calculate the purity by dividing the peak area of the main component by the total peak area of all components and multiplying by 100.

Experimental Workflow for HPLC Analysis:



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Caption: Workflow for HPLC sample preparation, data acquisition, and purity analysis.

Differential Scanning Calorimetry (DSC)

Expertise & Experience: As **4-Methoxyphenyl 4'-(3-butenyloxy)benzoate** is a liquid crystal, its thermal transitions are critical properties. DSC measures the heat flow into or out of a sample as a function of temperature, allowing for the precise determination of melting points and liquid crystal phase transitions.[\[12\]](#)[\[13\]](#)

Protocol: Thermal Analysis by DSC

- Sample Preparation: Accurately weigh 3-5 mg of the sample into an aluminum DSC pan. Crimp the pan with a lid.
- Instrumentation: A calibrated Differential Scanning Calorimeter.
- DSC Method:
 - Temperature Program:
 1. Heat from 25 °C to 100 °C at 10 °C/min.
 2. Cool from 100 °C to 25 °C at 10 °C/min.
 3. Heat from 25 °C to 100 °C at 10 °C/min.
 - Atmosphere: Nitrogen purge gas (20-50 mL/min).
- Data Analysis: Analyze the thermogram from the second heating cycle to eliminate the thermal history of the sample. The peak of an endothermic event corresponds to a phase transition temperature.[\[14\]](#)[\[15\]](#)

Expected DSC Thermogram Features:

Transition	Temperature (°C)	Type
Crystal to Nematic (or Smectic)	~76-80	Endotherm
Nematic (or Smectic) to Isotropic	Higher Temperature	Endotherm

Trustworthiness: The use of a heat-cool-heat cycle is standard practice in the thermal analysis of liquid crystals to ensure that the observed transitions are reversible and characteristic of the material itself. The transition temperatures are key parameters for the application of liquid crystals.

Summary of Analytical Methods

Technique	Purpose	Key Information Obtained
^1H & ^{13}C NMR	Structural Elucidation	Proton and carbon environment, connectivity
FT-IR	Functional Group Identification	Presence of ester, ether, aromatic, and alkene groups
LC-MS	Molecular Weight Confirmation	Accurate mass and molecular formula
HPLC-UV	Purity Assessment	Quantitative purity (% area)
DSC	Thermal Property Analysis	Melting point and liquid crystal phase transitions

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